

solvent selection for extraction of N-(2-methylphenyl)propanamide

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Compound of Interest

Compound Name: *N*-(2-methylphenyl)propanamide

CAS No.: 19343-15-8

Cat. No.: B1582556

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Application Note: Solvent Selection & Extraction Protocol for **N-(2-methylphenyl)propanamide**

Abstract

This guide provides a scientifically grounded protocol for the liquid-liquid extraction (LLE) and isolation of **N-(2-methylphenyl)propanamide** (CAS: 19343-15-8), also known as

-propionyl-o-toluidine.^[1] Moving beyond traditional chlorinated solvents, this note evaluates green alternatives based on the GSK and Pfizer solvent selection guides.^[2] We present a self-validating workflow using 2-Methyltetrahydrofuran (2-MeTHF) and Ethyl Acetate (EtOAc) to ensure high purity by exploiting the pKa differences between the neutral amide product, the basic starting amine (o-toluidine), and acidic byproducts (propionic acid).

Chemical Context & Physicochemical Properties

Successful extraction relies on manipulating the ionization states of impurities while keeping the target molecule neutral.

- Target Molecule: **N-(2-methylphenyl)propanamide**^{[1][3][4][5][6]}

- Structure: A neutral secondary amide.[\[1\]](#)
- Key Impurities:
 - o-Toluidine (Starting Material): Basic amine (pKa 4.44).[\[1\]](#)
 - Propionic Acid (Byproduct): Carboxylic acid (pKa 4.87).

Property	Value	Implication for Extraction
Molecular Weight	163.22 g/mol	Small molecule; suitable for standard LLE. [1]
Physical State	Solid (MP ~92°C)	Product will be isolated via evaporation or crystallization. [1]
LogP (Predicted)	~2.0 - 2.5	Moderately lipophilic. [1] Partitions strongly into organic phase. [1]
pKa (Amide)	~15 (Neutral)	Remains neutral (organic-soluble) across pH 1–14. [1]

Solvent Selection Strategy

Historically, Dichloromethane (DCM) was the standard for amide extractions due to its high density and solubility. However, modern "Green Chemistry" directives (REACH, CHEM21) discourage DCM due to toxicity and environmental persistence.

We evaluated four candidates based on solvency power (Hansen Solubility Parameters) and sustainability (GSK/Pfizer Guides).

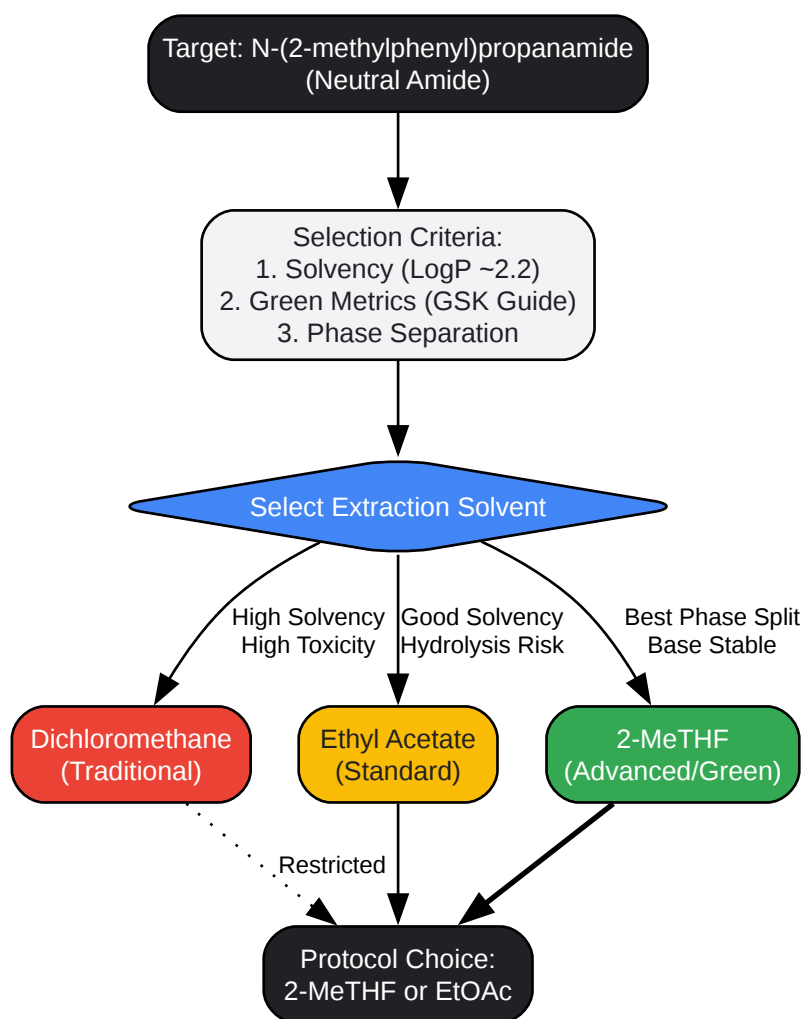
Comparative Solvent Assessment

Solvent	Class	GSK Score (1-10)	Pros	Cons	Recommendation
Dichloromethane (DCM)	Chlorinated	1 (Red)	High solubility; heavy bottom layer.	Toxic; environmental hazard; low boiling point. [1]	Avoid (unless strictly necessary).
Ethyl Acetate (EtOAc)	Ester	7 (Green)	Good polarity match; cheap; low toxicity. [1]	Can hydrolyze at high pH; water solubility (~8%). [1]	Recommended (Standard).
2-MeTHF	Ether	7 (Green)	Bio-derived; clean phase splits; stable to base. [1]	Higher cost than EtOAc; peroxide former (requires stabilizers). [1]	Recommended (High Performance).
Toluene	Hydrocarbon	6 (Amber)	Excellent for crystallization; low water uptake. [1]	Harder to remove (high BP); reprotoxic issues. [1]	Use for Recrystallization.

Expert Insight: 2-MeTHF is superior to EtOAc for this specific extraction because it forms sharper phase boundaries (reducing emulsions common with amides) and is stable against hydrolysis during the basic wash steps required to remove propionic acid.

Visualizing the Decision Logic

The following diagram illustrates the critical decision pathways for solvent selection and phase separation logic.



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Figure 1: Decision tree prioritizing Green Chemistry metrics while ensuring technical performance.

Detailed Experimental Protocol

Objective: Isolate **N-(2-methylphenyl)propanamide** from a reaction mixture containing unreacted o-toluidine and propionic acid.

Reagents & Materials

- Organic Solvent: 2-MeTHF (Preferred) or Ethyl Acetate.[1]
- Acid Wash: 1M HCl (Hydrochloric Acid).[1]

- Base Wash: 1M NaOH (Sodium Hydroxide) or Saturated NaHCO₃.^[1]
- Drying Agent: Anhydrous Magnesium Sulfate (
).^[1]

Step-by-Step Workflow

1. Quench & Dissolution

- Action: If the reaction was performed in a different solvent (e.g., DMF), dilute the mixture with 10 volumes of 2-MeTHF. If the reaction is neat, dissolve the residue in 2-MeTHF.
- Why: 2-MeTHF is hydrophobic enough to create a distinct layer but polar enough to dissolve the amide.^[1]

2. Acidic Wash (Removal of Amine)

- Action: Wash the organic layer twice with 1M HCl (1:1 volume ratio). Agitate vigorously for 2 minutes, then allow phases to separate.
- Mechanism:

The neutral amide remains in the organic layer.

- Validation: Check the pH of the aqueous layer. It must be
to ensure complete protonation of the amine.

3. Basic Wash (Removal of Acid)

- Action: Wash the organic layer twice with 1M NaOH (or sat. NaHCO₃ if the amide is sensitive, though this amide is stable).
- Mechanism:
- Validation: Check the pH of the aqueous layer. It must be
.^[1]^[4]

4. Brine Wash & Drying

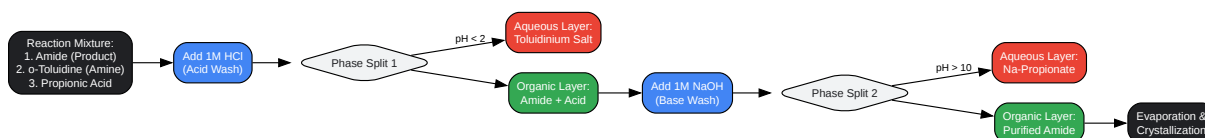
- Action: Wash once with saturated brine (NaCl).[1] Separate. Dry the organic layer over anhydrous for 15 minutes. Filter.
- Why: Removes residual water entrapped in the ether/ester solvent.

5. Isolation

- Action: Concentrate the filtrate under reduced pressure (Rotavap) at 40°C.
- Result: The product should crystallize as an off-white solid upon cooling.[1]

Visualization of Extraction Logic

This flow diagram maps the chemical fate of the components during the extraction.



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Figure 2: Chemical fate map demonstrating the removal of impurities via pH manipulation.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Emulsion Formation	Similar densities or surfactant behavior of the amide.[1]	Add solid NaCl to saturate the aqueous layer (Salting out).[1] Filter through a Celite pad if particulates are present.[1]
Low Yield	Product lost to aqueous layer. [1]	Re-extract the combined aqueous washes with a small portion of 2-MeTHF.[1] Combine organic layers.
Oily Product	Residual solvent or impurities. [1][7]	Recrystallize from Toluene/Heptane (1:3). Heat to dissolve, cool slowly to 4°C.

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